

Prudent Disposal of SRI-41315: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SRI-41315

Cat. No.: B8236649

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Researchers and drug development professionals handling **SRI-41315** must adhere to rigorous safety and disposal protocols to ensure a safe laboratory environment and compliance with regulations. Due to the absence of a specific Safety Data Sheet (SDS) in the public domain, **SRI-41315** should be treated as a potentially hazardous substance. The following guidelines, synthesized from general laboratory chemical waste management best practices, provide a framework for its proper disposal.

Chemical and Physical Properties of SRI-41315

A summary of the known properties of **SRI-41315** is presented below. This information is crucial for assessing potential hazards and ensuring compatible waste stream management.

Property	Value
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₂ [1]
CAS Registry Number	1613509-49-1[1][2]
Solubility	Soluble in DMSO (16 mg/mL)[3]
Storage (Powder)	-20°C for up to 3 years[3]
Storage (In Solvent)	-80°C for up to 1 year[3]
Cytotoxicity (CC50)	>50 µM in FRT and 16HBE14o- cells[2][4]

Step-by-Step Disposal Procedures for SRI-41315

The disposal of **SRI-41315**, both in its pure solid form and in solution, must be managed through an institution's hazardous waste program.^[5] Under no circumstances should this compound be disposed of down the drain or in regular trash.^{[6][7]}

Personal Protective Equipment (PPE)

Before handling **SRI-41315** for disposal, ensure appropriate PPE is worn, including:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Disposal of Solid (Neat) SRI-41315

Unused or expired solid **SRI-41315** is to be disposed of as hazardous chemical waste.

- Step 1: Containerization: Place the original vial or a securely sealed container holding the solid **SRI-41315** into a larger, compatible waste container designated for solid chemical waste.
- Step 2: Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**SRI-41315**".
- Step 3: Storage: Store the waste container in a designated Satellite Accumulation Area (SAA).^{[8][9]} This area should be at or near the point of generation and away from incompatible materials.^[8]
- Step 4: Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.^[8]

Disposal of SRI-41315 Solutions

Solutions of **SRI-41315**, typically in DMSO, must be disposed of as liquid hazardous waste.

- Step 1: Waste Collection: Collect all **SRI-41315**-containing solutions in a dedicated, leak-proof, and chemically compatible waste container. Plastic containers are generally preferred.
[8]
- Step 2: Labeling: Clearly label the liquid waste container with "Hazardous Waste," the chemical name "**SRI-41315**," and the solvent used (e.g., DMSO).
- Step 3: Storage: Keep the waste container securely capped and stored in the SAA.[9] Ensure it is segregated from incompatible waste streams, such as aqueous solutions, acids, and bases.[9]
- Step 4: Arrange for Pickup: Follow your institution's procedures to have the liquid hazardous waste collected by the EHS office.

Decontamination of Empty Containers and Glassware

Containers that have held **SRI-41315** must be decontaminated before being discarded as regular trash.

- Step 1: Triple Rinsing: Rinse the empty container (e.g., vial, flask) three times with a suitable solvent that can solubilize **SRI-41315**, such as DMSO or ethanol.
- Step 2: Collect Rinsate: The solvent rinsate must be collected and disposed of as liquid hazardous waste, as described in the section above.[5]
- Step 3: Deface Label: After triple rinsing, deface or remove the original chemical label from the container.[5]
- Step 4: Final Disposal: The decontaminated and defaced container can now be disposed of in the regular trash or recycled according to institutional policy.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **SRI-41315** and associated materials.



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Caption: Decision tree for the safe disposal of **SRI-41315** waste streams.

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